

# theoretical molecular weight of Biotin-PEG11-Mal

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## Compound of Interest

Compound Name: Biotin-PEG11-Mal

Cat. No.: B15542766

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## An In-depth Guide to the Theoretical Molecular Weight of Biotin-PEG11-Mal

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular weight is fundamental. This guide provides a detailed breakdown of the theoretical molecular weight of **Biotin-PEG11-Mal**, a heterobifunctional crosslinker commonly utilized in bioconjugation, drug delivery, and diagnostic assays.

## Elemental Composition and Molecular Formula

**Biotin-PEG11-Mal** is a complex molecule comprising a biotin moiety, a polyethylene glycol (PEG) spacer with 11 ethylene glycol units, and a maleimide group. The established chemical formula for **Biotin-PEG11-Mal** is  $C_{41}H_{71}N_5O_{16}S$ .<sup>[1][2][3]</sup> This formula is the basis for calculating its theoretical molecular weight.

The elemental composition, derived from the molecular formula, is summarized in the table below.

Element	Symbol	Number of Atoms
Carbon	C	41
Hydrogen	H	71
Nitrogen	N	5
Oxygen	O	16
Sulfur	S	1

## Calculation of Theoretical Molecular Weight

The theoretical molecular weight is the sum of the atomic weights of all atoms in the molecule. The standard atomic weights of the constituent elements are used for this calculation.

The atomic weights for each element are:

- Carbon (C): 12.011 amu[4][5]
- Hydrogen (H): 1.008 amu[6][7]
- Nitrogen (N): 14.007 amu[8][9][10][11]
- Oxygen (O): 15.999 amu[12][13][14][15]
- Sulfur (S): 32.065 amu[16][17][18]

The theoretical molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +  
(Number of N atoms × Atomic weight of N) + (Number of O atoms × Atomic weight of O) +  
(Number of S atoms × Atomic weight of S)

$$(41 \times 12.011) + (71 \times 1.008) + (5 \times 14.007) + (16 \times 15.999) + (1 \times 32.065) = 922.103 \text{ g/mol}$$

This calculated value is consistent with the molecular weight provided by various commercial suppliers.[1][2]

The following table presents a detailed breakdown of the molecular weight calculation.

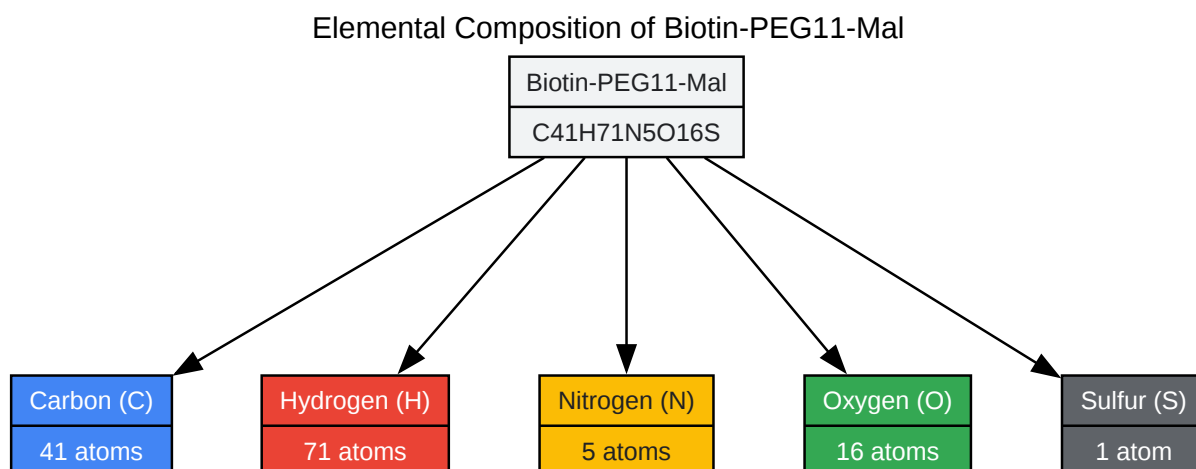
Element	Symbol	Number of Atoms	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon	C	41	12.011	492.451
Hydrogen	H	71	1.008	71.568
Nitrogen	N	5	14.007	70.035
Oxygen	O	16	15.999	255.984
Sulfur	S	1	32.065	32.065
Total	922.103			

## Summary of Molecular Weight Data

Parameter	Value
Chemical Formula	C41H71N5O16S
Theoretical Molecular Weight	922.103 g/mol
Exact Mass	921.4617

## Visualization of Elemental Contribution

The following diagram illustrates the contribution of each element to the overall molecular structure of **Biotin-PEG11-Mal**.



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Elemental composition of **Biotin-PEG11-Mal**.

## Experimental Protocols and Signaling Pathways

The determination of a theoretical molecular weight is a computational process based on the chemical formula and standard atomic weights. Therefore, experimental protocols are not applicable in this context. Similarly, as **Biotin-PEG11-Mal** is a synthetic crosslinker, it does not have an independent signaling pathway. Its function is to conjugate to other molecules, which may then be involved in various biological pathways.

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